

IDH1 Inhibitor 2 solubility and stock solution preparation

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Compound of Interest

Compound Name: IDH1 Inhibitor 2

Cat. No.: B10830776

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Application Notes and Protocols for IDH1 Inhibitor 2

For Researchers, Scientists, and Drug Development Professionals

Introduction

IDH1 Inhibitor 2 (CAS No. 2244895-42-7) is a potent, covalent inhibitor of wild-type isocitrate dehydrogenase 1 (IDH1).[1][2] It exerts its inhibitory effect through the modification of His315 on the enzyme.[1] IDH1 is a key metabolic enzyme that catalyzes the oxidative decarboxylation of isocitrate to α -ketoglutarate (α -KG).[3][4] By inhibiting wild-type IDH1, this compound can modulate cellular metabolic pathways, making it a valuable tool for research in cancer metabolism and drug development.

These application notes provide detailed protocols for the solubilization and preparation of stock solutions of **IDH1 Inhibitor 2** for use in in vitro and in vivo studies.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₂₆ H ₂₂ N ₄ O	
Molecular Weight	406.48 g/mol	
Appearance	White to yellow solid	
Purity	≥98%	

Solubility Data

The solubility of **IDH1 Inhibitor 2** has been determined in various solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Remarks
DMSO	100 mg/mL (246.01 mM)	Ultrasonic treatment may be needed to achieve complete dissolution. It is recommended to use freshly opened, hygroscopic DMSO as its water content can significantly impact solubility.
Ethanol	Data not available	Other IDH1 inhibitors, such as Ivosidenib, are soluble in ethanol, suggesting potential solubility. However, this should be experimentally verified.
Aqueous Buffers (e.g., PBS)	Sparingly soluble	For aqueous solutions, it is recommended to first dissolve the compound in DMSO and then dilute with the aqueous buffer of choice.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution (e.g., 10 mM)

This protocol is suitable for preparing a stock solution for in vitro experiments, such as cell-based assays.

Materials:

- **IDH1 Inhibitor 2** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Equilibrate:** Allow the vial of **IDH1 Inhibitor 2** powder to reach room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of the inhibitor powder using a calibrated analytical balance in a sterile environment (e.g., a laminar flow hood).
- **Calculate Solvent Volume:** Determine the volume of DMSO required to achieve the desired stock concentration. For a 10 mM stock solution of **IDH1 Inhibitor 2** (MW = 406.48 g/mol):
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 406.48 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
- **Dissolve:** Add the calculated volume of sterile DMSO to the vial containing the inhibitor powder.
- **Mix:** Vortex the solution thoroughly for several minutes until the powder is completely dissolved.

- **Aid Dissolution** (if necessary): If the compound does not fully dissolve, briefly warm the solution to 37°C and/or sonicate in an ultrasonic bath until the solution is clear.
- **Aliquot**: Dispense the stock solution into smaller, single-use aliquots in sterile vials to minimize freeze-thaw cycles.
- **Store**: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the DMSO stock solution into cell culture medium for treating cells.

Important Considerations:

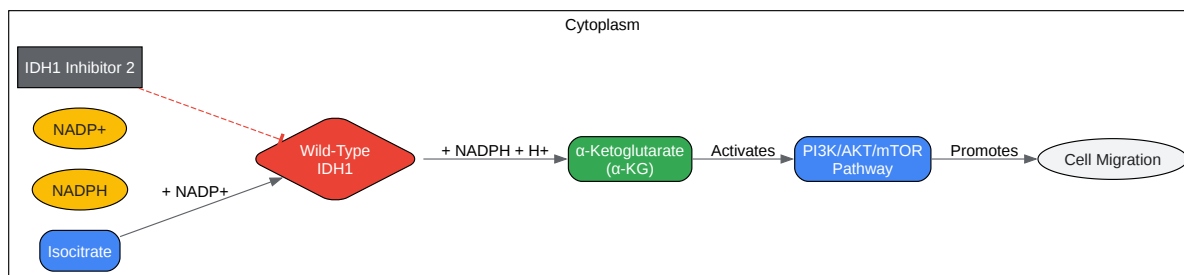
- The final concentration of DMSO in the cell culture medium should be kept low (typically <0.1% v/v) to avoid solvent-induced cytotoxicity.
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.

Procedure:

- **Thaw Stock Solution**: Thaw a single aliquot of the high-concentration DMSO stock solution at room temperature.
- **Serial Dilutions (Optional)**: If a range of concentrations is required, perform serial dilutions of the DMSO stock solution in sterile DMSO.
- **Final Dilution**: Directly before use, dilute the DMSO stock solution (or the serially diluted solutions) into pre-warmed complete cell culture medium to the desired final concentration. For example, to achieve a final concentration of 10 µM with a final DMSO concentration of 0.1%, add 1 µL of a 10 mM DMSO stock solution to 1 mL of cell culture medium.
- **Mix and Apply**: Gently mix the working solution and immediately add it to the cells.

Visualizations

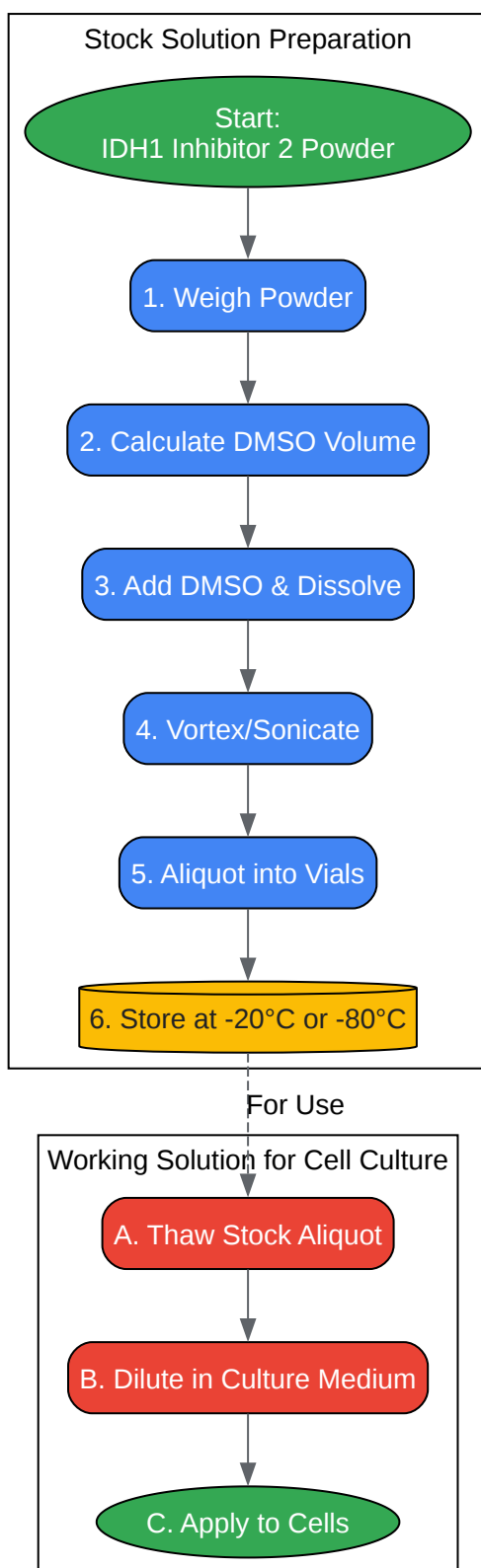
Signaling Pathway



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Caption: Wild-type IDH1 metabolic pathway and its inhibition.

Experimental Workflow



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Caption: Workflow for preparing **IDH1 Inhibitor 2** solutions.

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